

Application Notes and Protocols for Flow Cytometry-Based Apoptosis Assay Using DFX117

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Compound of Interest

Compound Name: DFX117

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Introduction

DFX117 is a novel small molecule inhibitor with dual specificity for c-Met (hepatocyte growth factor receptor) and phosphoinositide 3-kinase alpha (PI3K α).^{[1][2]} Aberrant activation of both the c-Met and PI3K/Akt signaling pathways is a common feature in various cancers, contributing to tumor cell proliferation, survival, and resistance to therapy.^{[1][2]} By simultaneously targeting these two key oncogenic drivers, **DFX117** presents a promising therapeutic strategy for cancers with dysregulation in these pathways, such as non-small cell lung cancer (NSCLC).^{[1][2]} One of the key mechanisms of action of **DFX117** is the induction of apoptosis, or programmed cell death, in cancer cells.^[1]

These application notes provide a detailed protocol for assessing **DFX117**-induced apoptosis using a flow cytometry-based assay with Annexin V and Propidium Iodide (PI) staining.

Principle of the Assay

During the early stages of apoptosis, phosphatidylserine (PS), a phospholipid component of the plasma membrane, is translocated from the inner to the outer leaflet of the cell membrane.^{[2][3]} Annexin V, a calcium-dependent phospholipid-binding protein, has a high affinity for PS and can be conjugated to a fluorochrome, such as FITC, for detection by flow cytometry.^{[2][3]} This allows for the identification of early apoptotic cells.

Propidium Iodide (PI) is a fluorescent intercalating agent that stains DNA.^{[1][3]} It cannot cross the membrane of live cells or early apoptotic cells, but it can penetrate the compromised membranes of late apoptotic and necrotic cells.^{[1][3]} Therefore, by using Annexin V and PI in combination, it is possible to distinguish between different cell populations:

- Live cells: Annexin V-negative and PI-negative.
- Early apoptotic cells: Annexin V-positive and PI-negative.^[3]
- Late apoptotic/necrotic cells: Annexin V-positive and PI-positive.^[3]

Data Presentation

The following tables summarize the dose-dependent effect of **DFX117** on apoptosis in A549 (human lung carcinoma) and NCI-H1975 (human non-small cell lung cancer) cell lines after 48 hours of treatment. Data is estimated from the findings of Fan et al. (2019).

Table 1: Effect of **DFX117** on Apoptosis in A549 Cells

DFX117 Concentration (μM)	Live Cells (%)	Early Apoptotic Cells (%)	Late Apoptotic/Necrotic Cells (%)	Total Apoptotic Cells (%)
0 (Control)	95.2	3.1	1.7	4.8
0.05	88.5	7.8	3.7	11.5
0.1	75.3	15.2	9.5	24.7
0.2	58.1	25.8	16.1	41.9

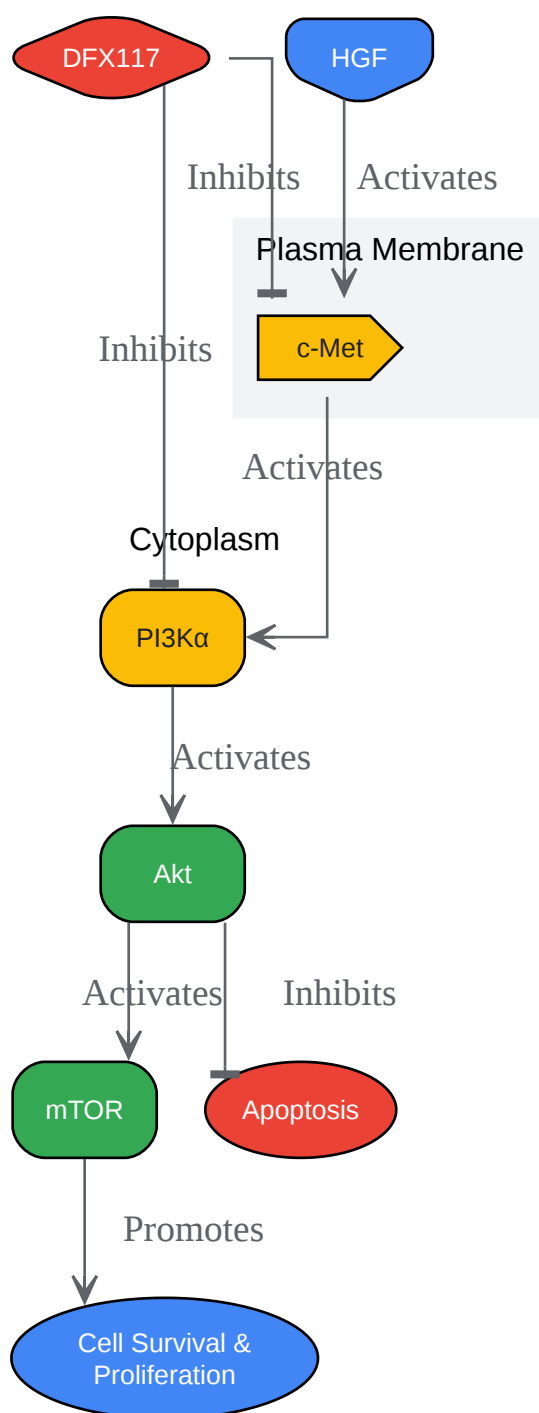
Table 2: Effect of **DFX117** on Apoptosis in NCI-H1975 Cells

DFX117 Concentration (μ M)	Live Cells (%)	Early Apoptotic Cells (%)	Late Apoptotic/Necr otic Cells (%)	Total Apoptotic Cells (%)
0 (Control)	96.1	2.5	1.4	3.9
0.05	90.2	6.5	3.3	9.8
0.1	81.4	12.3	6.3	18.6
0.2	67.9	20.7	11.4	32.1

Signaling Pathway and Experimental Workflow

DFX117 Mechanism of Action

DFX117 induces apoptosis by a dual inhibition mechanism. It blocks the c-Met receptor tyrosine kinase, preventing signaling initiated by its ligand, Hepatocyte Growth Factor (HGF). Simultaneously, it inhibits PI3K α , a key enzyme in the PI3K/Akt/mTOR pathway. The disruption of these pro-survival pathways leads to the activation of the apoptotic cascade.

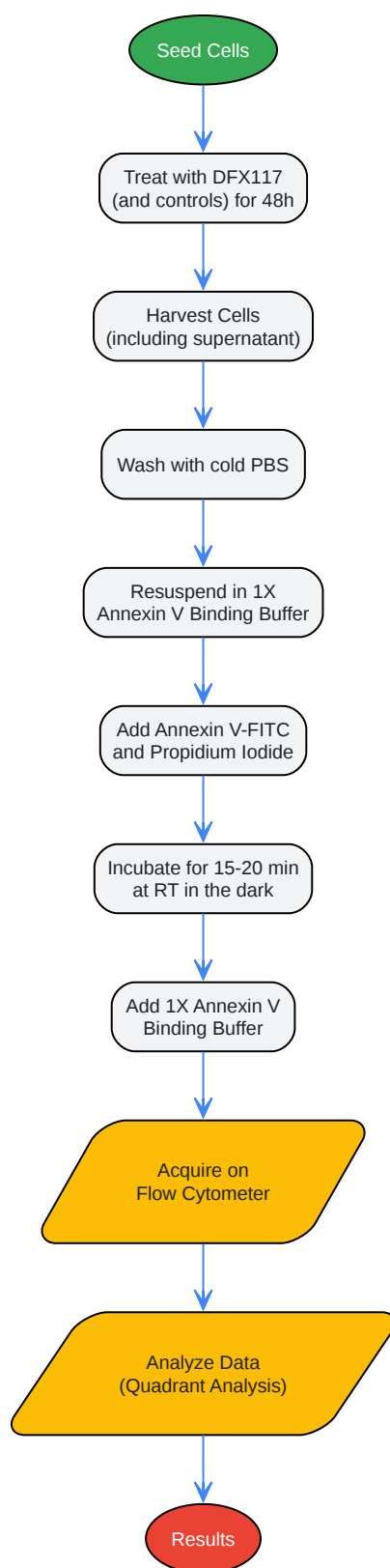


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Caption: **DFX117** dual-inhibits c-Met and PI3Kα, blocking pro-survival signals and inducing apoptosis.

Experimental Workflow

The following diagram outlines the key steps in the flow cytometry assay to measure **DFX117**-induced apoptosis.



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Caption: Workflow for assessing apoptosis using Annexin V and PI staining followed by flow cytometry.

Experimental Protocols

Materials

- **DFX117**
- A549 or NCI-H1975 cells
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Phosphate-Buffered Saline (PBS), cold
- Trypsin-EDTA
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and 10X Annexin V Binding Buffer)
- Flow cytometry tubes
- Flow cytometer

Protocol

- Cell Seeding and Treatment:
 - Seed A549 or NCI-H1975 cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvest.
 - Allow cells to adhere overnight.
 - Prepare a stock solution of **DFX117** in DMSO.
 - Treat cells with varying concentrations of **DFX117** (e.g., 0.05, 0.1, 0.2 μ M) and a vehicle control (DMSO) for 48 hours. Include a positive control for apoptosis if desired (e.g., treatment with staurosporine).

- Cell Harvesting:
 - Carefully collect the culture medium from each well, as it may contain apoptotic cells that have detached.
 - Wash the adherent cells with PBS.
 - Trypsinize the adherent cells and add them to the collected culture medium.
 - Centrifuge the cell suspension at 300 x g for 5 minutes at 4°C.
- Staining:
 - Discard the supernatant and wash the cell pellet once with cold PBS.
 - Centrifuge again at 300 x g for 5 minutes at 4°C.
 - Prepare 1X Annexin V Binding Buffer by diluting the 10X stock with deionized water.
 - Resuspend the cell pellet in 100 µL of 1X Annexin V Binding Buffer.
 - Add 5 µL of Annexin V-FITC and 5 µL of Propidium Iodide to the cell suspension.
 - Gently vortex the cells and incubate for 15-20 minutes at room temperature in the dark.[\[3\]](#)
- Flow Cytometry Analysis:
 - After incubation, add 400 µL of 1X Annexin V Binding Buffer to each tube.[\[3\]](#)
 - Analyze the samples on a flow cytometer within one hour.
 - Use unstained cells, cells stained with only Annexin V-FITC, and cells stained with only PI to set up compensation and quadrants.
 - Acquire a sufficient number of events (e.g., 10,000-20,000) for each sample.
- Data Interpretation:
 - Use quadrant analysis to differentiate cell populations:

- Lower-left quadrant (Annexin V- / PI-): Live cells
- Lower-right quadrant (Annexin V+ / PI-): Early apoptotic cells
- Upper-right quadrant (Annexin V+ / PI+): Late apoptotic/necrotic cells
- Upper-left quadrant (Annexin V- / PI+): Necrotic cells (should be a minor population in apoptosis studies)
- Calculate the percentage of cells in each quadrant to quantify the extent of apoptosis induced by **DFX117**.

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